

# Certified Reference Materials for PCB 168: A Comparative Technical Guide

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## Compound of Interest

Compound Name: 2,3',4,4',5',6-Hexachlorobiphenyl

CAS No.: 59291-65-5

Cat. No.: B1345200

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## Executive Summary

PCB 168 (**2,3',4,4',5',6-Hexachlorobiphenyl**) is a di-ortho substituted congener often found in environmental matrices and biological tissue. While less prevalent than the "Indicator PCBs" (e.g., PCB 153, 138), its accurate quantification is critical for comprehensive congener-specific analysis (CSA) and mass balance studies in toxicology.

This guide objectively compares Certified Reference Materials (CRMs) available for PCB 168 analysis, focusing on the "Gold Standard" methodology: Isotope Dilution Mass Spectrometry (IDMS). We analyze products from major providers (Wellington Laboratories, Cambridge Isotope Laboratories, AccuStandard, and NIST) and provide a self-validating experimental protocol to overcome the specific analytical challenge of PCB 132/168 co-elution.

## Critical Quality Attributes (CQAs) of PCB CRMs

Before selecting a CRM, researchers must evaluate three non-negotiable attributes to ensure data integrity compliant with EPA Method 1668C or ISO 17025 standards:

- Isotopic Purity (for Labeled Standards):

-labeled analogs must have

isotopic enrichment to prevent "native" contribution to the analyte signal.

- Certified Uncertainty: The expanded uncertainty ( , ) should be to minimize error propagation in the final concentration calculation.
- Solvent Matrix Integrity: The standard must be supplied in a solvent (e.g., Nonane, Isooctane) that minimizes evaporation losses during storage and handling.

## Comparative Analysis: PCB 168 Reference Materials

The following table compares the primary commercial sources for PCB 168 CRMs. Data is aggregated from technical specifications and typical certificates of analysis (CoA).[\[1\]](#)

### Table 1: Comparative Specifications of PCB 168 CRMs

Feature	Wellington Laboratories	Cambridge Isotope Labs (CIL)	AccuStandard	NIST (SRM 2259)
Product Code (Native)	PCB-168	PCB-168-C	C-168S-TP	SRM 2259 (Mix)
Product Code (Labeled)	MBP-168 ( )	EC-1408 ( )	N/A	N/A
Concentration	50 g/mL (Typical)	40 g/mL	100 g/mL	Various (Mix)
Solvent Matrix	Nonane / Isooctane	Nonane	Isooctane	Isooctane
Isotopic Purity	per atom		N/A	N/A
Chemical Purity	(GC-MS/ECD)			Certified Mass Fraction
Primary Application	EPA Method 1668C (IDMS)	IDMS / Toxicology	Calibration / Screening	Instrument Validation
Cost Efficiency	High (Best for IDMS)	High (Comparable to Well.)	Moderate (Best for native only)	Premium (Validation only)

## Expert Insight:

- Wellington & CIL: These are the preferred choices for quantification. Their matched -labeled internal standards are essential for correcting matrix effects and recovery losses, which is the core requirement of EPA Method 1668C.
- AccuStandard: Excellent for calibration verification and establishing retention times (RT) if IDMS is not employed (e.g., GC-ECD screening).

- NIST SRM 2259: This is a solution of 80 congeners.<sup>[2]</sup> While it provides the highest level of metrological traceability, it is not practical for daily calibration of single congeners. It should be used to validate the calibration curve generated by Wellington or CIL standards.

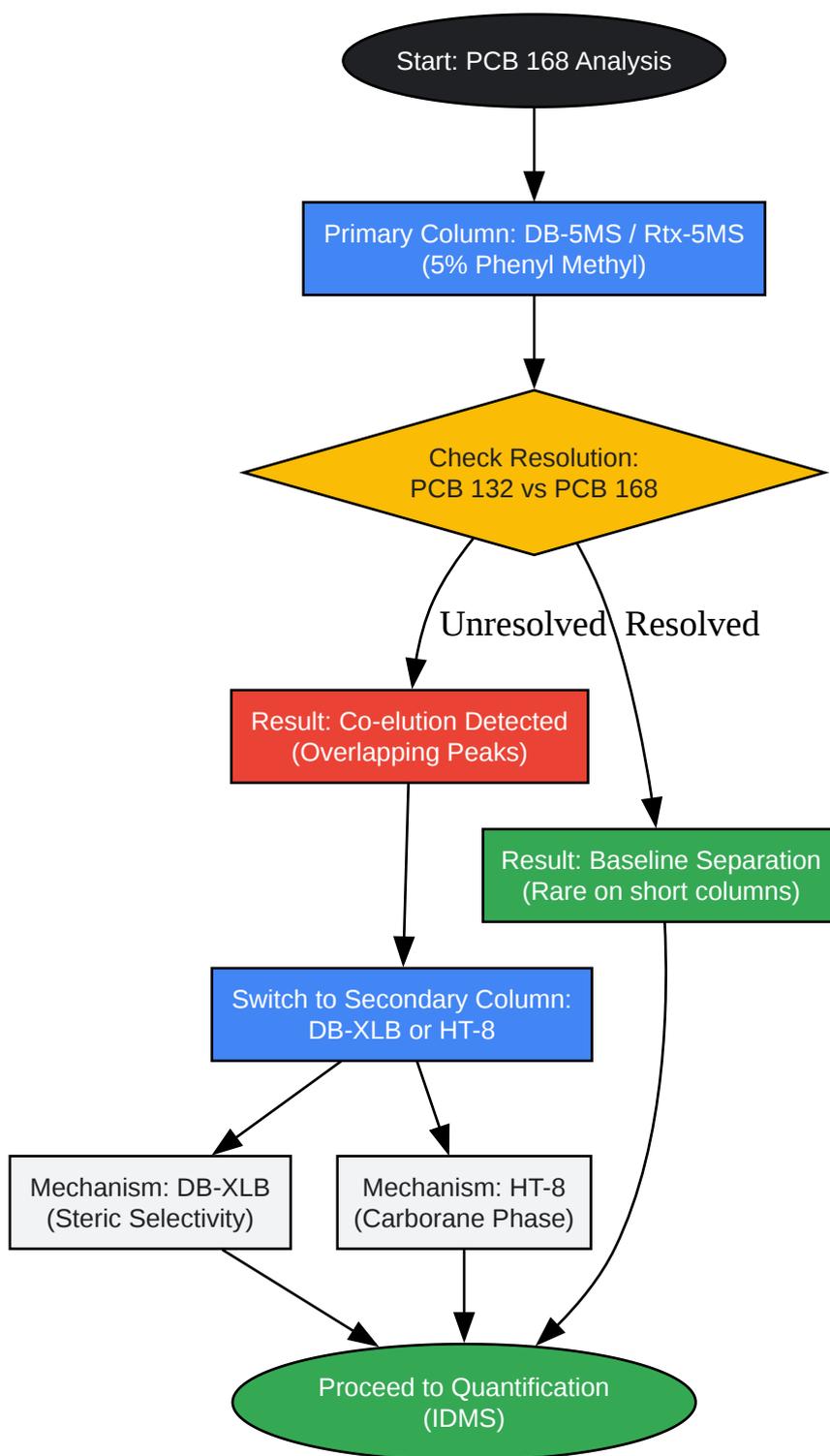
## Technical Deep Dive: The Co-elution Challenge

The most significant analytical hurdle for PCB 168 is its chromatographic resolution. On the industry-standard 5% phenyl-methyl silicone column (e.g., DB-5MS), PCB 168 frequently co-elutes with PCB 132 (2,2',3,3',4,6'-Hexachlorobiphenyl).

- Mechanism: Both are hexachlorobiphenyls ( , MW 360.88), meaning they share the same molecular ion clusters ( 360, 362, 364). Mass spectrometry alone cannot distinguish them if they are not chromatographically separated.
- Impact: Reporting a combined value (PCB 132+168) is common in low-resolution studies, but high-fidelity toxicology requires separation.

## Workflow Visualization: Column Selection Strategy

The following diagram illustrates the decision logic for selecting the appropriate column based on the need to resolve PCB 168.



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Figure 1: Decision tree for GC column selection to resolve critical pair PCB 132/168.

# Experimental Protocol: Self-Validating IDMS

## Workflow

This protocol utilizes the Wellington or CIL

-PCB 168 standard to create a self-validating quantification system. By spiking the labeled internal standard before extraction, every sample corrects for its own recovery losses.

## Materials Required

- Native Standard: PCB 168 (AccuStandard or Wellington), 50 g/mL.
- Labeled Internal Standard (IS):  
-PCB 168 (Wellington/CIL), 50 g/mL.
- Matrix: Serum, Tissue, or Sediment.
- Instrumentation: GC-HRMS (Magnetic Sector) or GC-MS/MS (Triple Quad).

## Step-by-Step Methodology

### Step 1: Spiking (The Critical Control Point)

- Aliquot 1-5 g of sample.
- Action: Spike exactly 2.0 ng of  
-PCB 168 IS directly into the sample matrix.
- Causality: This establishes the  
reference. Any loss of native PCB 168 during extraction will be mirrored by an identical loss of the  
isotope.

## Step 2: Extraction & Cleanup

- Extract using Soxhlet (sediment) or Liquid-Liquid Extraction (serum).
- Cleanup: Pass through Acid Silica (removes lipids) and Alumina (fractionates PCBs).
- Note: Ensure the fraction collection window includes the di-ortho PCBs.

## Step 3: Instrumental Analysis (GC-MS)

- Column: DB-XLB (30m x 0.25mm x 0.25

m) recommended for 168 specificity.

- Injection: 1

L splitless at 260°C.

- Mass Spec Monitor:

- Native:

360, 362 (M+, M+2)

- Labeled (IS):

372, 374 (M+, M+2)

## Step 4: Quantification (Isotope Dilution)

Calculate concentration (

) using the Relative Response Factor (RRF):

Where:

- = Area of Native PCB 168[3]

- = Area of

-PCB 168

- = Concentration of Internal Standard

## IDMS Logic Flow Diagram



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Figure 2: Isotope Dilution Mass Spectrometry (IDMS) workflow ensuring self-validation through internal standardization.

## References

- Wellington Laboratories. Certificate of Analysis: PCB-168 (Native) and MBP-168 (Mass-Labelled). Retrieved from
- Cambridge Isotope Laboratories. PCB Standards and Standard Mixtures for IDMS. Retrieved from
- AccuStandard. PCB Congener Standards and Method 1668 Mixtures. Retrieved from
- National Institute of Standards and Technology (NIST). SRM 2259: Polychlorinated Biphenyl Congeners in 2,2,4-Trimethylpentane. [2] Certificate of Analysis. [1][2][4][5][6] Retrieved from [7]
- U.S. EPA. Method 1668C: Chlorinated Biphenyl Congeners in Water, Soil, Sediment, Biosolids, and Tissue by HRGC/HRMS. EPA-820-R-10-005. Retrieved from
- Frame, G. M. (1997). A collaborative study of 209 PCB congeners on 20 capillary gas chromatography columns. Fresenius' Journal of Analytical Chemistry.

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## Sources

- [1. accustandard.com](https://accustandard.com) [[accustandard.com](https://accustandard.com)]
- [2. tsapps.nist.gov](https://tsapps.nist.gov) [[tsapps.nist.gov](https://tsapps.nist.gov)]
- [3. elementec.ie](https://elementec.ie) [[elementec.ie](https://elementec.ie)]
- [4. brammerstandard.com](https://brammerstandard.com) [[brammerstandard.com](https://brammerstandard.com)]
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- [7. tsapps.nist.gov](https://tsapps.nist.gov) [[tsapps.nist.gov](https://tsapps.nist.gov)]
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